

An In-depth Technical Guide to Diosbulbin J: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Diosbulbin J is a naturally occurring furanoid norditerpene isolated from the tubers of Dioscorea bulbifera. This document provides a comprehensive overview of its chemical structure, physicochemical and biological properties, and the experimental protocols for its isolation and characterization. This technical guide is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Physicochemical Properties

Diosbulbin J is a complex norditerpenoid lactone characterized by a furan ring fused to a polycyclic core. Its structure was elucidated through extensive spectroscopic analysis, including mass spectrometry and nuclear magnetic resonance.[1]

Table 1: Physicochemical Properties of **Diosbulbin J**



Property	Value	Source
Molecular Formula	C19H22O8	[1]
Molecular Weight	378.4 g/mol	[1]
Purity	≥98%	[1]
Physical Description	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Source	Roots of Dioscorea bulbifera	[1]

Biological Properties

The biological activities of many diosbulbins, such as diosbulbin B and C, have been investigated, revealing potential antitumor and hepatotoxic effects.[2][3] However, specific biological data for **diosbulbin J** is not extensively documented in publicly available literature. Further research is required to fully characterize its pharmacological and toxicological profile.

Experimental Protocols Isolation and Purification of Diosbulbin J

The following is a generalized workflow for the isolation and purification of **diosbulbin J** from Dioscorea bulbifera, based on common practices for separating furanoid norditerpenes.





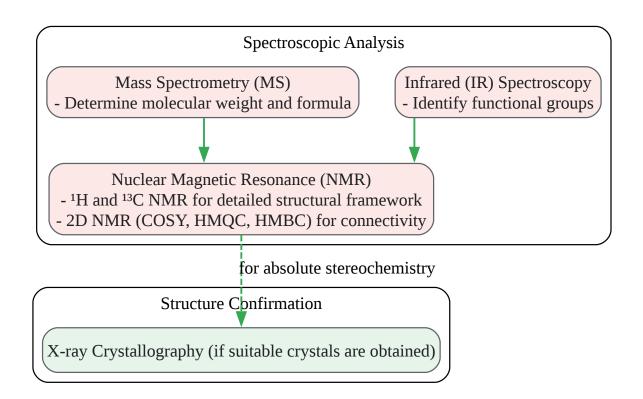
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Caption: General workflow for the isolation and purification of **Diosbulbin J**.

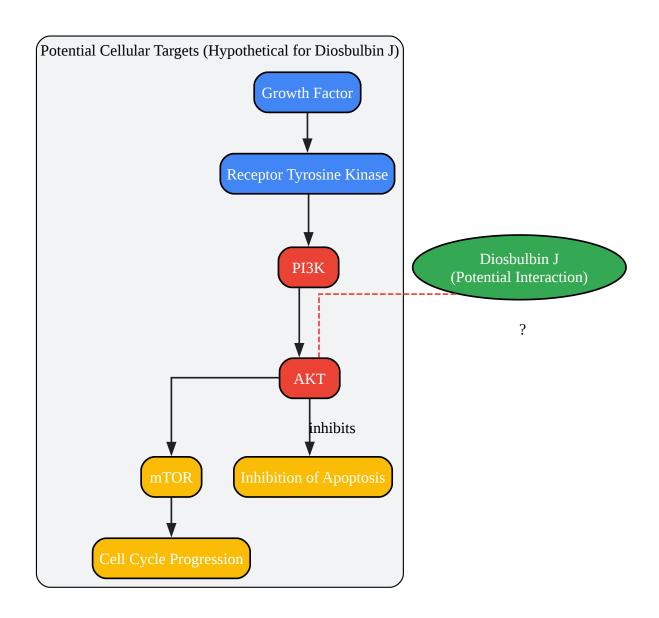
Structure Elucidation

The chemical structure of diosbulbin J was established using a combination of spectroscopic techniques.









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